

# Hazards and safety information for 1-Chloro-3-propylbenzene

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Chloro-3-propylbenzene

Cat. No.: B7819253

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An In-depth Technical Guide to the Hazards and Safety of **1-Chloro-3-propylbenzene**

## Section 1: Chemical Identity and Overview

**1-Chloro-3-propylbenzene** (also known as m-chloropropylbenzene) is an organic compound derivative of benzene.<sup>[1]</sup> It is primarily utilized as an intermediate in the synthesis of more complex molecules within the pharmaceutical, agrochemical, and specialty chemical sectors.<sup>[1]</sup> Its molecular structure, featuring a reactive chloro group on the benzene ring, makes it a versatile precursor for various chemical modifications.<sup>[1]</sup> Understanding its specific hazards is paramount for ensuring safety in research and development environments.

Identifier	Value	Source
IUPAC Name	1-chloro-3-propyl-benzene	[2]
CAS Number	57430-24-7	[1][2]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> Cl	[1][2]
Molecular Weight	154.63 g/mol	[3]
Synonyms	m-chloropropylbenzene	[2]

## Section 2: GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating the hazards of chemical products.<sup>[4]</sup> For **1-Chloro-3-propylbenzene**, the primary hazards are related to irritation and potential environmental toxicity. The classification underscores the necessity for careful handling to avoid direct contact and release into the environment.

Hazard Class	Pictogram	Signal Word	Hazard Statement
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation <sup>[1]</sup>
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation <sup>[1]</sup>
Aquatic Hazard (Potential)	GHS09 (Environment)	Warning	H410: Very toxic to aquatic life with long lasting effects (classification for isomer 1-chloro-4-propylbenzene) <sup>[3]</sup>

Note: While specific aquatic toxicity data for **1-Chloro-3-propylbenzene** is limited, its high lipophilicity ( $XLogP3 = 4.3$ ) suggests a potential for bioaccumulation.<sup>[1]</sup> The classification for its isomer, 1-chloro-4-propylbenzene, which is very toxic to aquatic life, should be considered as a precautionary indicator.<sup>[3]</sup>

## Section 3: Toxicological Profile and Routes of Exposure

The primary health risks associated with **1-Chloro-3-propylbenzene** are acute irritation upon direct contact. The causality for these effects lies in the chemical's ability to disrupt the cellular integrity of skin and eye tissues.

- Skin Contact: As indicated by its H315 classification, the compound can cause skin irritation. <sup>[1]</sup> Prolonged or repeated contact may lead to redness, itching, and dermatitis. The lipophilic nature of the molecule facilitates its interaction with the lipid bilayers of skin cells.

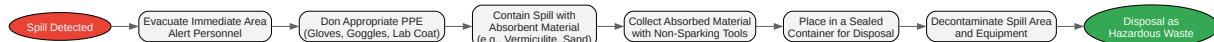
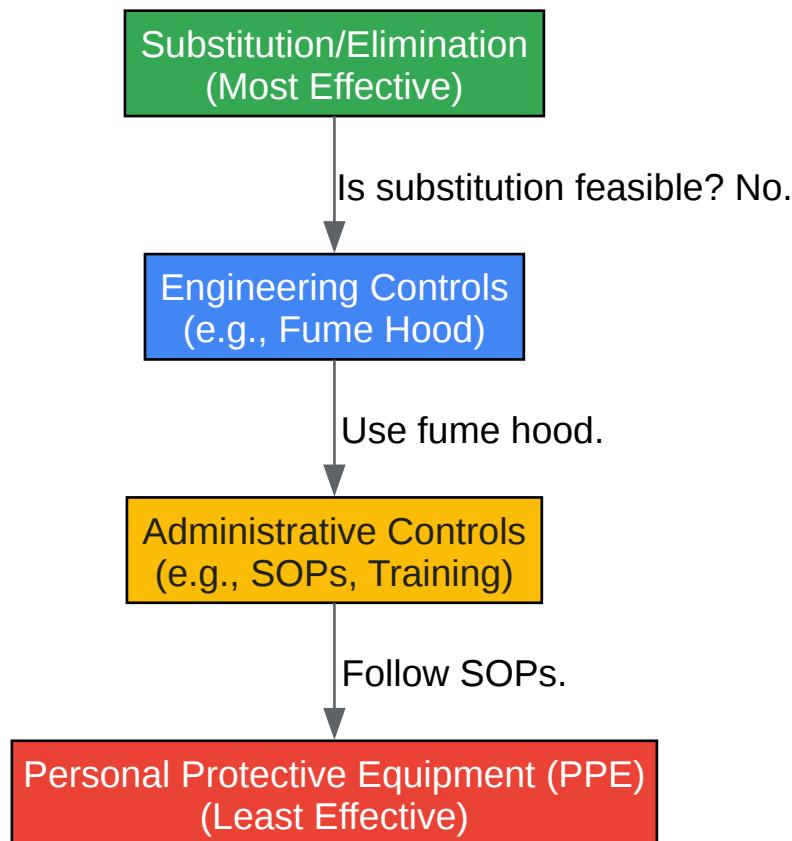
- Eye Contact: Direct contact with the eyes is expected to cause serious irritation (H319), potentially resulting in redness, pain, and temporary vision impairment.[1] Immediate and thorough rinsing is critical to prevent lasting damage.
- Inhalation: While not classified as an acute inhalation hazard, vapours may cause respiratory irritation, especially at elevated temperatures or in poorly ventilated areas.[5]
- Ingestion: Ingestion may be harmful. The related compound, 1-chloro-4-propylbenzene, is classified as harmful if swallowed (H302).[3]

## Section 4: Risk Mitigation and Safe Handling Protocols

A multi-layered approach to risk mitigation, grounded in the hierarchy of controls, is essential for safely managing **1-Chloro-3-propylbenzene** in a laboratory setting.

### Hierarchy of Controls

The most effective safety measures involve designing out the hazard (elimination/substitution), followed by engineering controls, administrative controls, and finally, personal protective equipment (PPE).



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Caption: Emergency workflow for a **1-Chloro-3-propylbenzene** spill.

Spill Cleanup Protocol:

- Evacuate & Alert: Immediately alert others in the vicinity and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- PPE: Wear appropriate PPE, including chemical-resistant gloves, goggles, and a lab coat.
- Containment: Cover the spill with an inert absorbent material like vermiculite, sand, or commercial sorbent pads. [6]5. Collection: Carefully collect the absorbed material using non-

sparking tools and place it into a suitable, sealable container for hazardous waste. [7]6.

Decontamination: Clean the spill area thoroughly with soap and water.

- Disposal: Dispose of the container and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. [8]

## Fire Suppression

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [9][6]\* Specific Hazards: Decomposition upon burning may produce toxic and corrosive fumes, including hydrogen chloride gas. [9]\* Firefighter Protection: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear. [9]

## Section 6: Environmental Hazards and Disposal

Environmental Fate: Due to its high lipophilicity and the known aquatic toxicity of its isomers, it is critical to prevent **1-Chloro-3-propylbenzene** from entering drains, surface water, or the sanitary sewer system. [1][3][8] Avoid release to the environment. [9] Disposal: This material and its container must be disposed of as hazardous waste. [6] Disposal should be handled by a licensed professional waste disposal service and conducted in accordance with all applicable environmental regulations. [8]

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